

# Sonolisib preclinical research overview

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Sonolisib

CAS No.: 502632-66-8

Cat. No.: S548420

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## Sonolisib (PX-866) Profile Summary

The table below summarizes the core information available for **Sonolisib**:

Attribute	Description
Drug Type	Small molecule drug [1]
Synonyms	DJM-166, DJM-2-166, NSC-722134 [1]
Mechanism of Action	<b>Pan-Class I PI3K inhibitor</b> ; inhibits multiple isoforms (PI3K $\alpha$ , $\beta$ , $\delta$ , $\gamma$ ) of the Phosphatidylinositol 3-kinase family [2] [3] [1].
Primary Target	PI3K/AKT/mTOR signaling pathway [2] [4]
R&D Status	<b>Discontinued</b> (Highest Phase: Phase 2) [1]
Reported IC50 Values	PI3K $\alpha$ : <b>0.1 nM</b> , PI3K $\delta$ : <b>2.9 nM</b> , PI3K $\gamma$ : <b>1 nM</b> , PI3K $\beta$ : >300 nM (Note: Specific assay conditions not provided) [3]

## Reported Preclinical Findings

Search results indicate **Sonolisib** was investigated in preclinical models, but specific experimental details and raw data are not available in the searched literature.

- **In Medulloblastoma:** Research indicated that PI3K pathway upregulation is seen in medulloblastoma. Treatment with pictilisib (GDC-0941), another PI3K inhibitor, impaired cell migration and tumor growth, suggesting the potential therapeutic role of PI3K inhibition in this cancer [2]. While this finding is not directly about **Sonolisib**, it demonstrates the context of PI3K inhibitor research in brain cancers.
- **General Preclinical Evidence:** A review noted that there is a "multitude of preclinical evidence showing the effectiveness of PI3K inhibitors" in cancers with hyperactivation of the PI3K pathway [2]. However, it does not detail specific studies performed with **Sonolisib**.

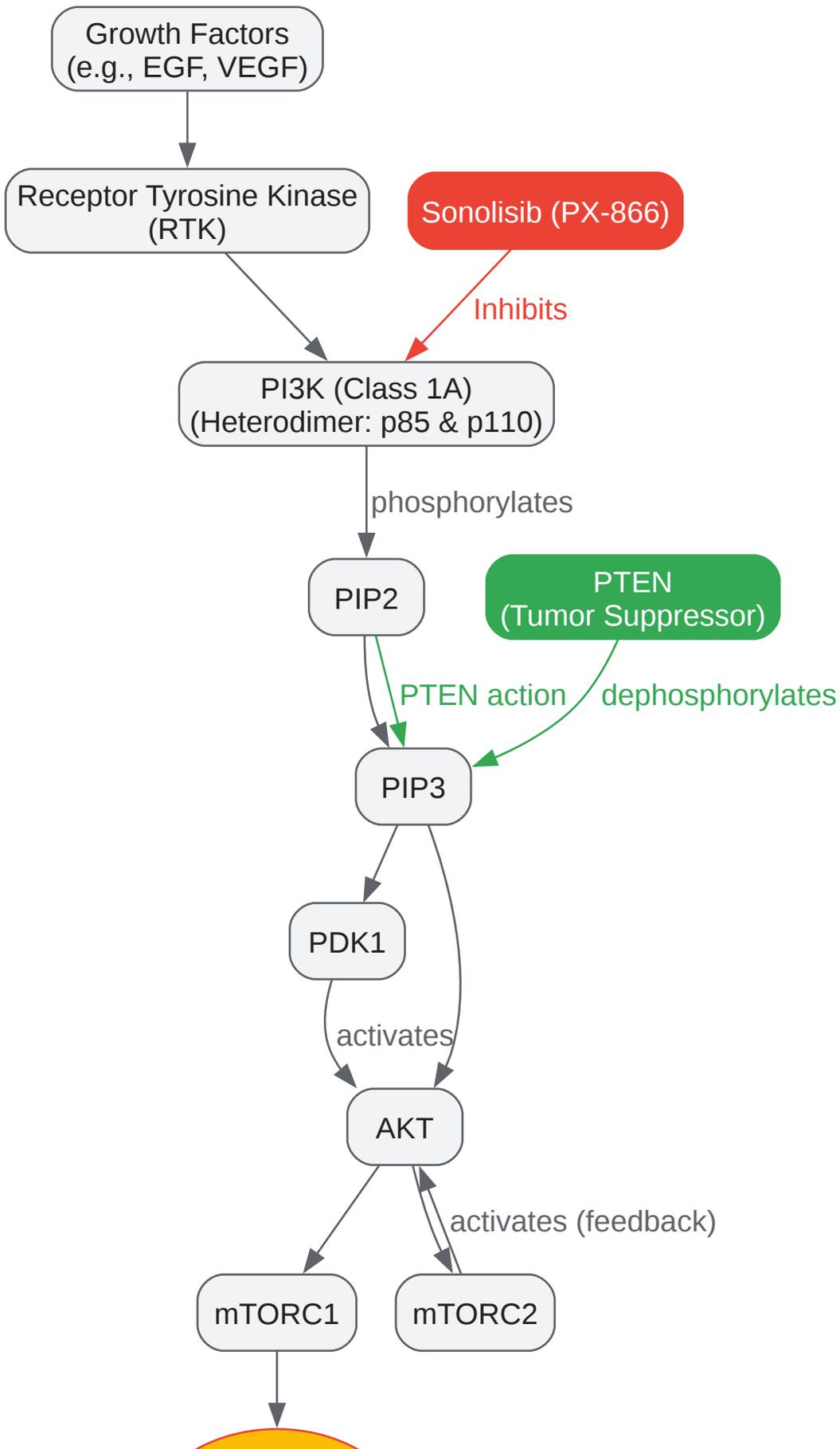
## Sonolisib Clinical Development History

The following table lists the cancer indications for which **Sonolisib** advanced to Phase 2 clinical trials, per the database record [1]:

Indication	Phase	Location
BRAF-mutation brain cancer	Phase 2	United States
Unresectable Melanoma	Phase 2	United States
Metastatic castration-resistant prostate cancer	Phase 2	Canada
Glioblastoma Multiforme	Phase 2	Canada
Metastatic Colorectal Carcinoma	Phase 2	United States & Canada
Squamous cell carcinoma of head and neck (metastatic)	Phase 2	United States & Canada
Non-Small Cell Lung Cancer	Phase 2	United States & Canada

## PI3K/AKT/mTOR Pathway and Sonolisib's Mechanism

**Sonolisib** is a pan-PI3K inhibitor that targets the PI3K/AKT/mTOR (PAM) pathway, a crucial intracellular signaling network frequently dysregulated in cancer [4] [5]. The following diagram illustrates this pathway and **Sonolisib**'s point of inhibition.





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**Sonolisib** inhibits the PI3K enzyme, blocking downstream oncogenic signaling. The pathway illustrates key components and regulatory feedback, including the tumor suppressor PTEN.

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## References

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3. The emerging role of PI3K inhibitors for solid tumour treatment ... [pmc.ncbi.nlm.nih.gov]
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To cite this document: Smolecule. [Sonolisib preclinical research overview]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548420#sonolisib-preclinical-research-overview>]

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